

An In-depth Technical Guide to Glycosyltransferase-IN-1 and its Target

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Compound of Interest

Compound Name: Glycosyltransferase-IN-1

Cat. No.: B12398304

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Core Target: Bacterial Peptidoglycan Glycosyltransferase (PGT)

Glycosyltransferase-IN-1, identified as compound 5m in the primary literature, is a potent inhibitor of bacterial peptidoglycan glycosyltransferase (PGT).^{[1][2]} This enzyme is a crucial component in the biosynthesis of the bacterial cell wall, catalyzing the polymerization of lipid II, a key precursor, to form linear glycan chains.^{[3][4][5]} The inhibition of PGT disrupts the integrity of the peptidoglycan layer, ultimately leading to bacterial cell death.^{[3][4]} This makes PGT a compelling target for the development of novel antibacterial agents.

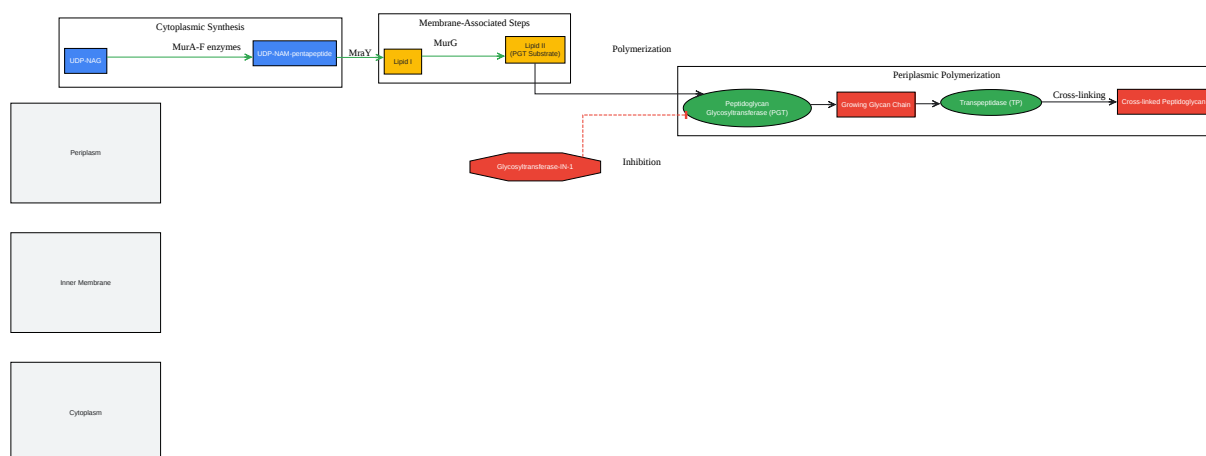
Quantitative Data Summary

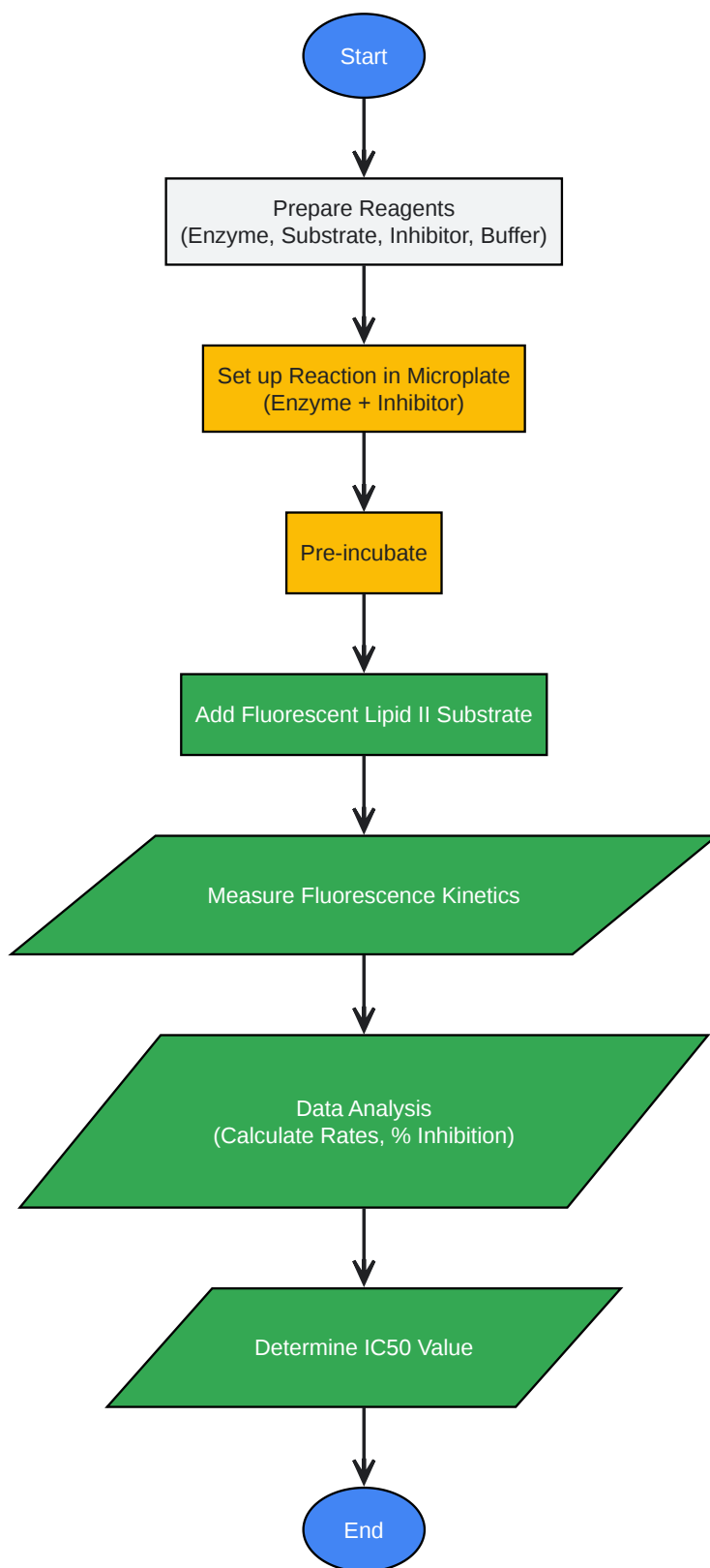
The inhibitory activity of **Glycosyltransferase-IN-1** has been quantified through both enzymatic and microbiological assays.

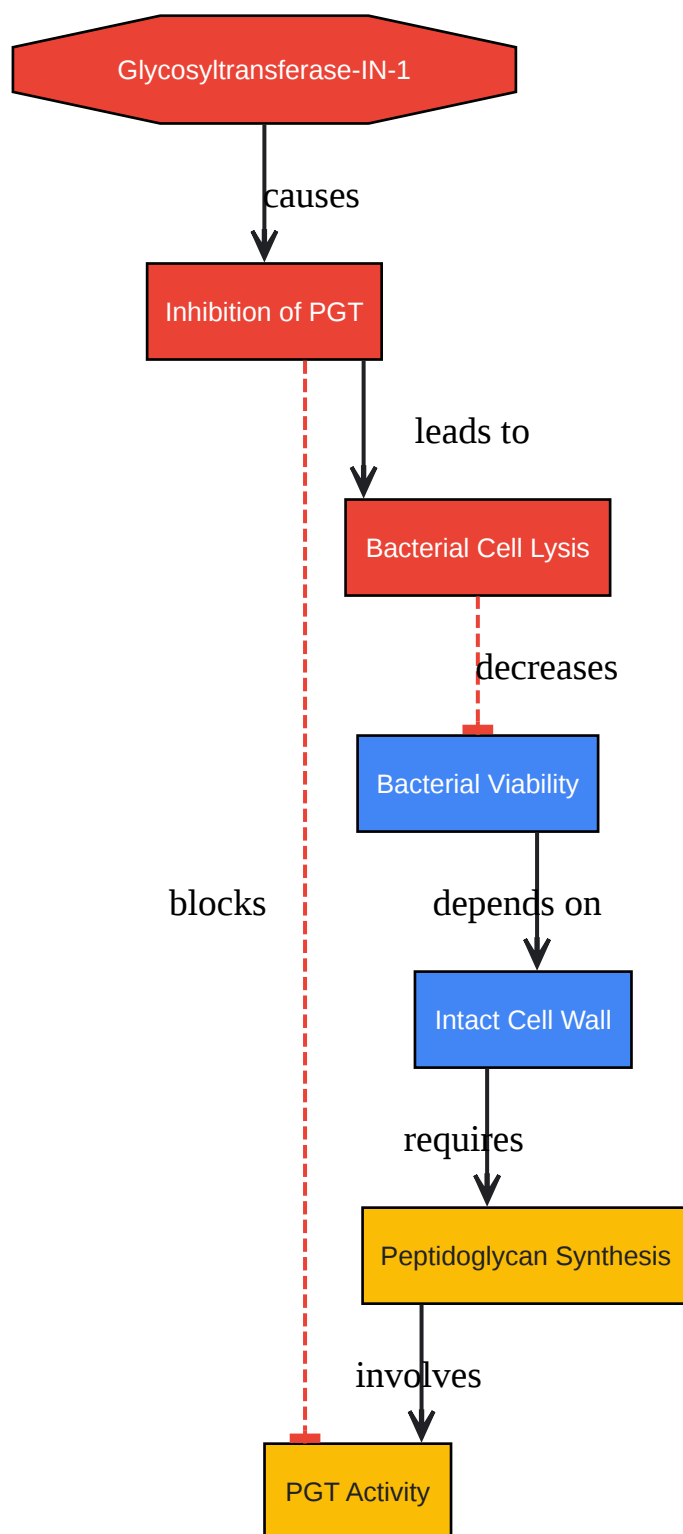
Data Type	Value	Target/Organism	Reference
IC50	8.9 μ M	E. coli PBP1b (a PGT)	[6]
MIC	3 μ g/mL	S. aureus (MSSA)	[6]
3 μ g/mL	Methicillin-resistant S. aureus (MRSA)	[6]	
12-24 μ g/mL	E. coli	[6]	

Signaling Pathway and Mechanism of Action

Glycosyltransferase-IN-1 targets a critical step in the bacterial cell wall synthesis pathway. This pathway is essential for bacterial survival and is a well-established target for antibiotics. The following diagram illustrates the key stages of peptidoglycan biosynthesis and the point of inhibition by **Glycosyltransferase-IN-1**.







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